

An In-depth Technical Guide to 1-methoxy-4-(methoxymethyl)benzene

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 1-methoxy-4-(methoxymethyl)benzene |
| Cat. No.: | B073099 |

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-methoxy-4-(methoxymethyl)benzene, also known by its synonyms p-methoxybenzyl methyl ether and 4-methoxymethylanisole, is an organic compound with the chemical formula C₉H₁₂O₂. This technical guide provides a comprehensive overview of its fundamental properties, a detailed experimental protocol for its synthesis via the Williamson ether synthesis, and a summary of its safety information. This document is intended to serve as a valuable resource for professionals in research and development.

Core Properties

The fundamental physical and chemical properties of **1-methoxy-4-(methoxymethyl)benzene** are summarized in the tables below for easy reference.

Chemical and Physical Properties

| Property | Value | Reference |
|-------------------|---------------------------------------------------------------------|-----------|
| CAS Number | 1515-81-7 | |
| Molecular Formula | C ₉ H ₁₂ O ₂ | |
| Molecular Weight | 152.19 g/mol | |
| Appearance | Colorless liquid | |
| Boiling Point | 225 °C at 760 mmHg | |
| Density | 1.023 - 1.029 g/cm ³ at 25 °C | |
| Refractive Index | 1.508 - 1.514 at 20 °C | |
| Flash Point | 68.89 °C (156.00 °F) | |
| Solubility | Soluble in alcohol. Estimated water solubility: 1930 mg/L at 25 °C. | |

Compound Identification

| Identifier Type | Identifier |
|------------------|-------------------------------------------------------------|
| IUPAC Name | 1-methoxy-4-(methoxymethyl)benzene |
| InChI | InChI=1S/C9H12O2/c1-10-7-8-3-5-9(11-2)6-4-8/h3-6H,7H2,1-2H3 |
| InChIKey | RSOYRXBYZFBWFS-UHFFFAOYSA-N |
| Canonical SMILES | COCC1=CC=C(C=C1)OC |

Synthesis of 1-methoxy-4-(methoxymethyl)benzene

The synthesis of **1-methoxy-4-(methoxymethyl)benzene** is effectively achieved through the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this specific synthesis, 4-methoxybenzyl alcohol is deprotonated with a strong base to form the corresponding alkoxide, which then undergoes a nucleophilic substitution reaction with methyl iodide.

Experimental Protocol: Williamson Ether Synthesis

Materials:

- 4-Methoxybenzyl alcohol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Methyl iodide (CH_3I)
- Anhydrous Tetrahydrofuran (THF)
- Pentane
- Water
- Chloroform
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Syringes
- Separatory funnel
- Rotary evaporator

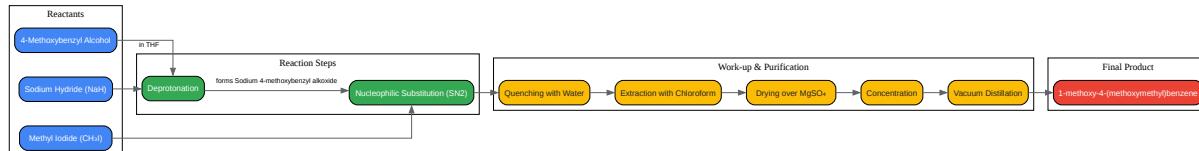
Procedure:

- Preparation of the Alkoxide:
 - In a dry, nitrogen-flushed round-bottom flask, wash a 60% dispersion of sodium hydride (2 molar equivalents) with pentane to remove the mineral oil.

- Suspend the washed sodium hydride in anhydrous tetrahydrofuran (THF).
- To this suspension, add 4-methoxybenzyl alcohol (1 molar equivalent) dropwise via syringe at 0 °C.
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for approximately 22 hours to ensure complete formation of the sodium alkoxide.

- Ether Formation:
 - Cool the reaction mixture to 0 °C.
 - Add methyl iodide (2 molar equivalents) to the flask via syringe.
 - Heat the resulting mixture to reflux for approximately 18 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Carefully quench the reaction by the slow addition of water.
 - Transfer the mixture to a separatory funnel and add chloroform.
 - Separate the organic layer and wash it with water.
 - Extract the aqueous layer with three portions of chloroform.
 - Combine all organic extracts and dry over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude **1-methoxy-4-(methoxymethyl)benzene** can be further purified by vacuum distillation.

Synthesis Workflow



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Caption: Workflow for the synthesis of **1-methoxy-4-(methoxymethyl)benzene**.

Safety Information

1-methoxy-4-(methoxymethyl)benzene should be handled with appropriate safety precautions in a well-ventilated area or fume hood. It is important to consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

General Hazards:

- May be harmful if swallowed.
- May cause skin and eye irritation.

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.
- Avoid breathing vapors or mist.

- Use only in a well-ventilated area.

Conclusion

This technical guide provides essential information on the basic properties, synthesis, and safety of **1-methoxy-4-(methoxymethyl)benzene**. The detailed experimental protocol for its synthesis via the Williamson ether synthesis offers a practical methodology for researchers and scientists. The structured presentation of data and the visual workflow diagram are intended to facilitate a clear understanding of this compound for applications in drug development and other scientific research.

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